

Solubility and Physicochemical Profile of Cannflavin A

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Compound Focus: Cannflavin A

CAS No.: 76735-57-4

Cat. No.: S645104

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Cannflavin A is a prenylated flavone with moderate solubility in organic solvents like DMSO and ethanol, but poor aqueous solubility. Its key physicochemical parameters are summarized below.

Table 1: Physicochemical Properties of Cannflavin A [1]

Property	Value / Description
Molecular Weight	436.50 g/mol
CAS Number	76735-57-4
Appearance	Light yellow to yellow solid powder
LogP	6.4
Hydrogen Bond Donors	3
Hydrogen Bond Acceptors	6

Property	Value / Description
Rotatable Bond Count	7
SMILES	<chem>CC(=CCCC(=CCC1=C(C2=C(C=C1O)OC(=CC2=O)C3=CC(=C(C=C3)O)OC)O)C)C</chem>

Table 2: Solubility Profile and Stock Solution Preparation [1]

Solvent / System	Solubility / Formulation Protocol
In Vitro Solubility	"May dissolve in DMSO (in most cases), if not, try other solvents such as H2O, Ethanol, or DMF..."
Stock Solution (Example)	For a 10 mM solution: Dissolve 4.36 mg of Cannflavin A in 1 mL of DMSO.
Injection Formulation 1	DMSO : Tween 80 : Saline = 10 : 5 : 85 (i.e., 100 µL DMSO stock → 50 µL Tween 80 → 850 µL Saline)
Injection Formulation 2	DMSO : PEG300 : Tween 80 : Saline = 10 : 40 : 5 : 45
Injection Formulation 3	DMSO : Corn oil = 10 : 90
Oral Formulation 1	Suspend in 0.5% CMC Na (carboxymethylcellulose sodium)

Stability and Storage Guidelines

Proper handling and storage are critical for maintaining the stability and bioactivity of **Cannflavin A** in experimental settings.

Table 3: Stability and Storage Conditions [1]

Form	Recommended Storage Conditions
Powder	-20°C for 3 years; 4°C for 2 years.
Solubilized (in solvent)	-80°C for 6 months; -20°C for 1 month.
Shipping	"Room temperature (This product is stable at ambient temperature for a few days during ordinary shipping...)"

Experimental Protocols for Analysis

Protocol 1: HPLC-PDA Analysis of Cannflavins

This method is suitable for the quantitative analysis of **Cannflavin A** in cannabis plant material and extracts [2].

- **Instrumentation:** HPLC system with Photodiode Array (PDA) detector.
- **Column:** Luna C18 (150 mm × 4.6 mm, 3 μm).
- **Mobile Phase:** Isocratic elution with **Acetonitrile and Water (65:35, v/v)**, both containing **0.1% formic acid**.
- **Flow Rate:** 1.0 mL/min.
- **Detection Wavelength:** 342.4 nm.
- **Column Temperature:** 25 °C.
- **Injection Volume:** 10 μL.
- **Run Time:** 20 minutes.
- **Validation:** The method was validated per ICH guidelines, showing linearity ($R^2 > 0.99$) in the range of 5–500 ppm, and accuracy with recoveries between 82% and 98% [2].

Protocol 2: LC-MS Method for Sensitive Detection

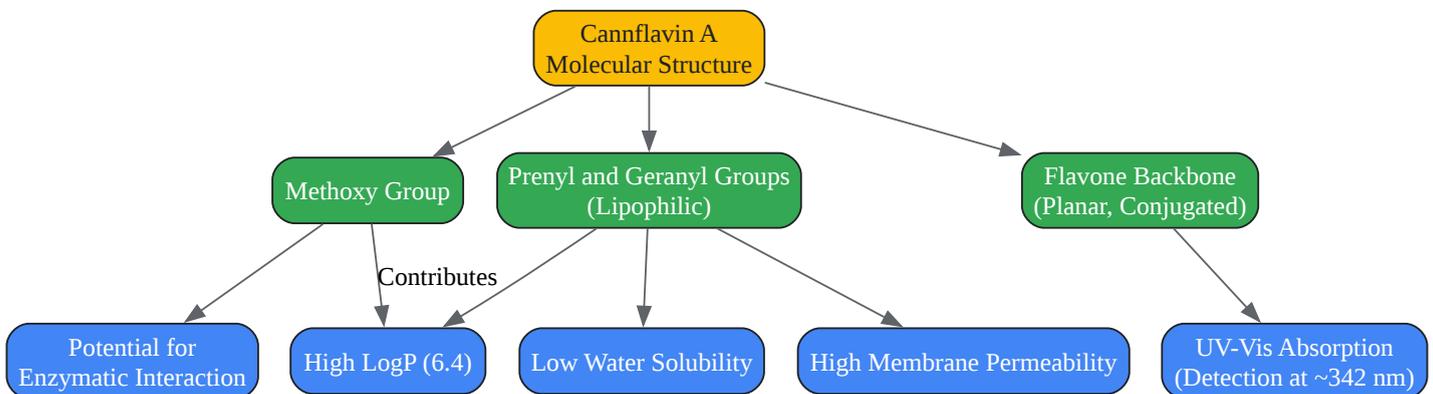
For complex matrices like hemp extracts where UV detection may be insufficient, an LC-MS method is preferred [3].

- **Detection:** Positive electrospray ionization mass spectrometry (ESI-MS).

- **Elution:** Isocratic method.
- **Key Finding:** Initial analysis of crude extracts with UV detection showed low or unquantifiable levels of cannflavins, but they became quantifiable when using electrospray mass spectrometry, highlighting the method's superior sensitivity for this application [3].

Structure-Property and Stability Relationships

The solubility and stability of **Cannflavin A** are directly influenced by its molecular structure. The following diagram illustrates the key structural features and their functional consequences.



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Key structural features of **Cannflavin A** and their direct impacts on its physicochemical properties and stability.

Key Technical Considerations for R&D

- **Low Natural Abundance:** Cannflavins are present in very low concentrations in the cannabis plant (e.g., 0.07–0.14% in inflorescences) [4], which complicates their development as naturally derived products. This necessitates high-yield synthetic or biosynthetic production routes [4].
- **Analytical Challenges:** The co-occurrence of high-concentration cannabinoids can interfere with the analysis of **Cannflavin A**. A selective extraction protocol (e.g., using acetone and a pre-treatment to remove cannabinoids) is often required prior to HPLC analysis for accurate quantification [5].

- **Synergistic Potential:** When studying complex cannabis extracts, remember that **Cannflavin A** may act synergistically with cannabinoids and terpenes, a phenomenon known as the "entourage effect" [4] [5]. This is a critical consideration for the development of full-spectrum or multi-component formulations.

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